

AMARA Peptide TFA: A Technical Guide for Kinase Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMARA peptide TFA

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

The AMARA peptide, supplied as a trifluoroacetate (TFA) salt, is a synthetic peptide widely recognized as a robust and specific substrate for AMP-activated protein kinase (AMPK) and Salt-Inducible Kinases (SIKs). Its defined sequence and phosphorylation site make it an invaluable tool for in vitro kinase assays, enabling the precise measurement of kinase activity and the screening of potential inhibitors. This technical guide provides a comprehensive overview of **AMARA peptide TFA**, including its biochemical properties, its central role in the AMPK signaling pathway, detailed experimental protocols for its use in kinase assays, and relevant quantitative data to support experimental design.

Introduction to AMARA Peptide TFA

The AMARA peptide is a synthetic polypeptide with the amino acid sequence Ala-Met-Ala-Arg-Ala-Ala-Ser-Ala-Ala-Ala-Leu-Ala-Arg-Arg-Arg. The serine residue at position 7 serves as the specific phosphorylation site for members of the AMPK family of serine/threonine kinases.

The "TFA" designation indicates that the peptide is supplied as a trifluoroacetate salt. Trifluoroacetic acid is commonly used in the final purification step of peptide synthesis by high-performance liquid chromatography (HPLC), and it serves as a counterion to the positively charged residues in the peptide, ensuring its stability and solubility. For most in vitro applications, the presence of TFA does not interfere with the assay.

Biochemical Function and Signaling Pathway

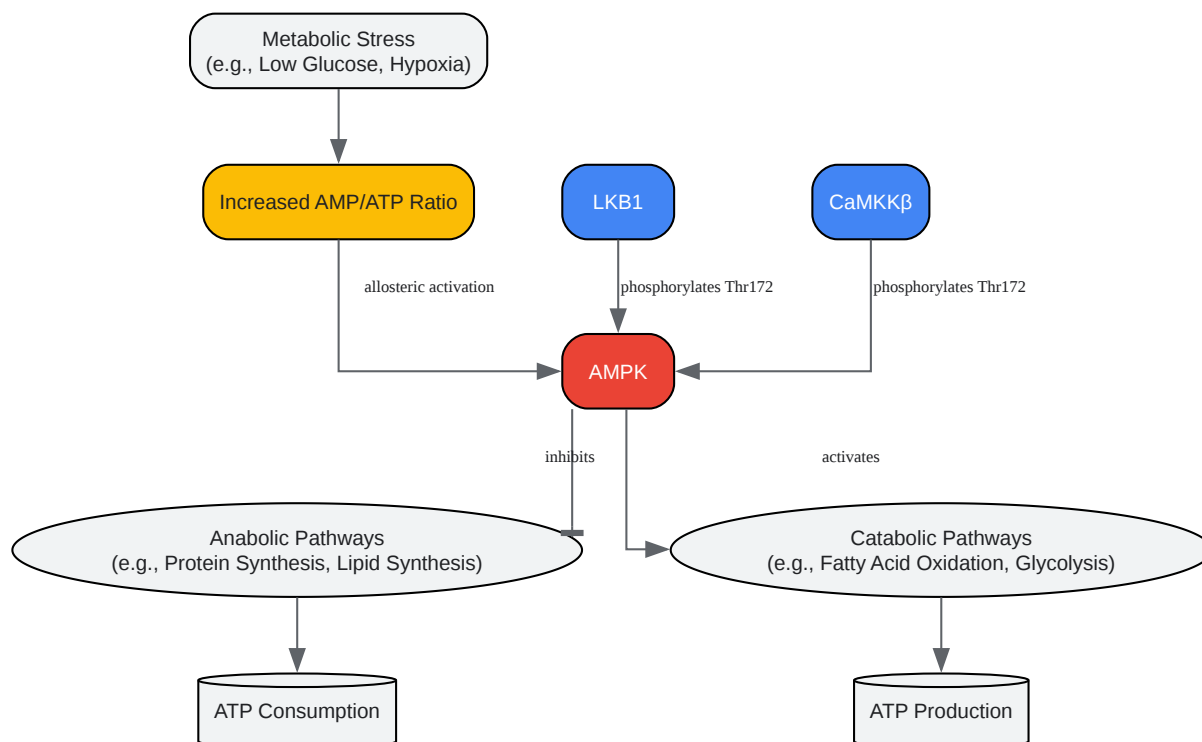
The primary function of the AMARA peptide is to act as a substrate for AMP-activated protein kinase (AMPK) and the Salt-Inducible Kinases (SIK1, SIK2, and SIK3), which are themselves part of the broader AMPK family[1][2][3].

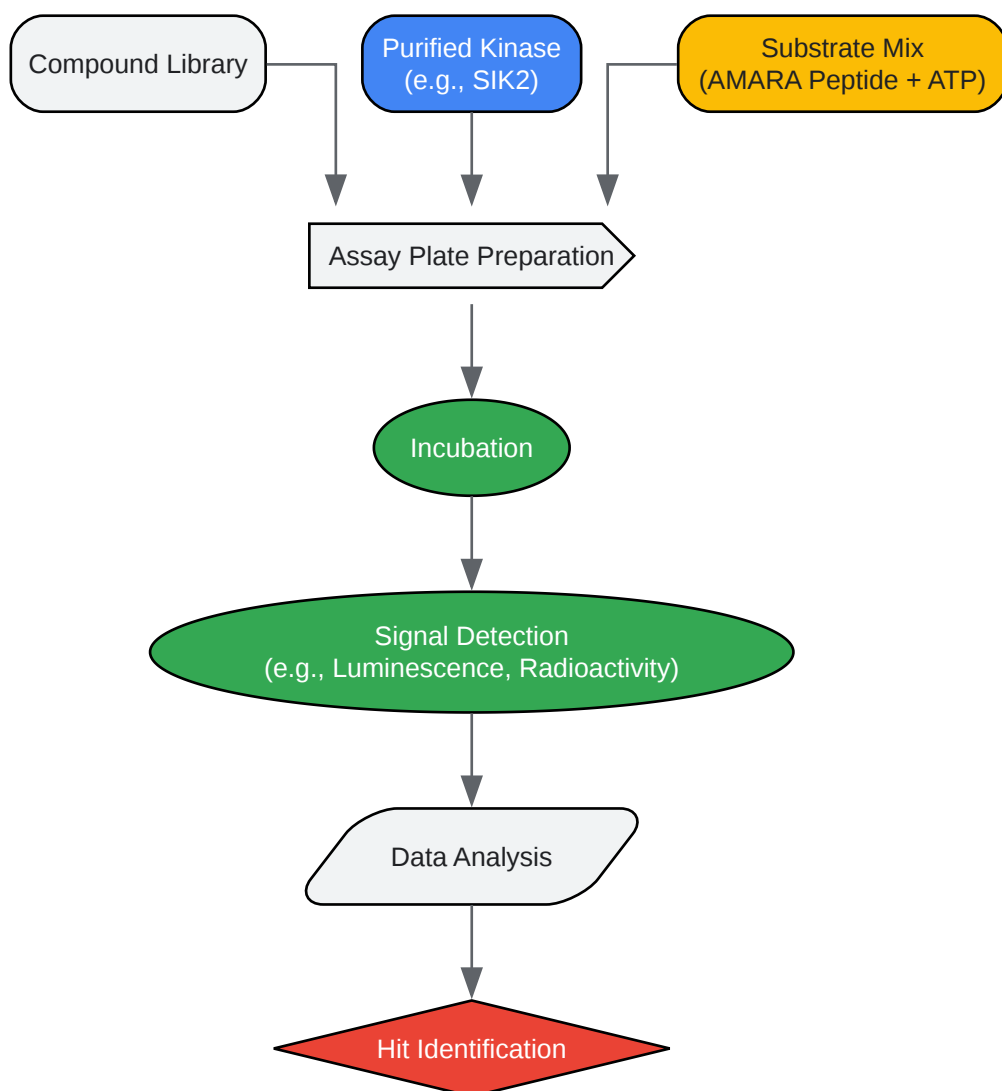
The AMPK Signaling Pathway

AMPK is a crucial cellular energy sensor that plays a central role in maintaining metabolic homeostasis. It is a heterotrimeric complex composed of a catalytic α subunit and regulatory β and γ subunits. AMPK is activated under conditions of cellular stress that deplete ATP levels, such as nutrient deprivation, hypoxia, and exercise.

The activation of AMPK initiates a cascade of downstream events aimed at restoring cellular energy balance. This includes the inhibition of anabolic pathways that consume ATP (e.g., protein and lipid synthesis) and the activation of catabolic pathways that generate ATP (e.g., fatty acid oxidation and glycolysis).

The following diagram illustrates the core AMPK signaling pathway:





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References

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- To cite this document: BenchChem. [AMARA Peptide TFA: A Technical Guide for Kinase Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829911#what-is-amara-peptide-tfa-and-its-function]

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